

# 3',4',5',3,5,7,8-heptamethoxyflavone chemical properties

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## Compound of Interest

Compound Name: *Hibiscetin heptamethyl ether*

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An In-depth Technical Guide to the Chemical Properties and Biological Activities of 3',4',5',3,5,7,8-Heptamethoxyflavone

For Researchers, Scientists, and Drug Development Professionals

## Introduction

3',4',5',3,5,7,8-Heptamethoxyflavone, a polymethoxyflavone predominantly found in citrus peels, has garnered significant attention within the scientific community for its diverse and potent biological activities.<sup>[1][2]</sup> This document provides a comprehensive overview of its chemical properties, biological functions, and the experimental methodologies used to elucidate its mechanisms of action. This guide is intended to serve as a technical resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Note on nomenclature: The chemical structure referred to in this guide is most consistently identified in scientific literature as 3,5,6,7,8,3',4'-heptamethoxyflavone.

## Chemical Properties

The fundamental chemical and physical properties of 3',4',5',3,5,7,8-heptamethoxyflavone are summarized in the table below. These data are essential for its identification, characterization, and application in experimental settings.

Property	Value	Reference
IUPAC Name	2-(3,4-dimethoxyphenyl)-3,5,6,7,8-pentamethoxychromen-4-one	<a href="#">[1]</a> <a href="#">[3]</a>
Synonyms	HMF, NSC 618928, 3-Methoxynobiletin	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	1178-24-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>22</sub> H <sub>24</sub> O <sub>9</sub>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	432.4 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Physical Description	Solid	<a href="#">[3]</a>
Melting Point	129 - 131 °C	<a href="#">[3]</a>
Solubility	Soluble in DMSO and Methanol	<a href="#">[1]</a>
Natural Sources	Citrus reticulata (Tangerine), Citrus unshiu (Satsuma)	<a href="#">[1]</a> <a href="#">[4]</a>

## Biological Activities and Therapeutic Potential

This polymethoxyflavone exhibits a broad spectrum of biological activities, making it a promising candidate for further investigation in drug discovery. Its key activities include neuroprotective, anti-inflammatory, anti-cancer, and skin-protective effects.

### Neuroprotective and Anti-Neuroinflammatory Effects

3',4',5',3,5,7,8-Heptamethoxyflavone has demonstrated significant neuroprotective properties in various preclinical models. It has been shown to ameliorate depression-like behaviors and restore the expression of brain-derived neurotrophic factor (BDNF), a key molecule involved in neurogenesis and neuroplasticity.[\[1\]](#) In a mouse model of global cerebral ischemia, administration of this compound protected against memory impairment and neuronal cell death in the hippocampus.[\[5\]](#) This neuroprotection is attributed to its ability to induce BDNF production and exert anti-inflammatory effects by suppressing microglial activation.[\[5\]](#)[\[6\]](#)

## Anti-Cancer Activity

The compound has shown inhibitory effects on the proliferation of several cancer cell lines, including B16 melanoma, CCRF-HSB-2 leukemia, and TGBC11TKB gastric cancer cells.[\[1\]](#) Furthermore, it acts as an inhibitor of breast cancer resistance protein (BCRP) and P-glycoprotein (P-gp), which are multidrug resistance proteins that contribute to chemotherapy failure.[\[1\]](#)

## Dermatological Applications and Anti-Photoaging Effects

In the context of dermatology, 3',4',5',3,5,7,8-heptamethoxyflavone shows promise in preventing skin photoaging. It inhibits collagenase activity and prevents the UVB-induced decrease in type I procollagen synthesis in human dermal fibroblasts.[\[1\]](#)[\[4\]](#) This is achieved by modulating key signaling pathways involved in the expression of matrix metalloproteinases (MMPs).[\[4\]](#)

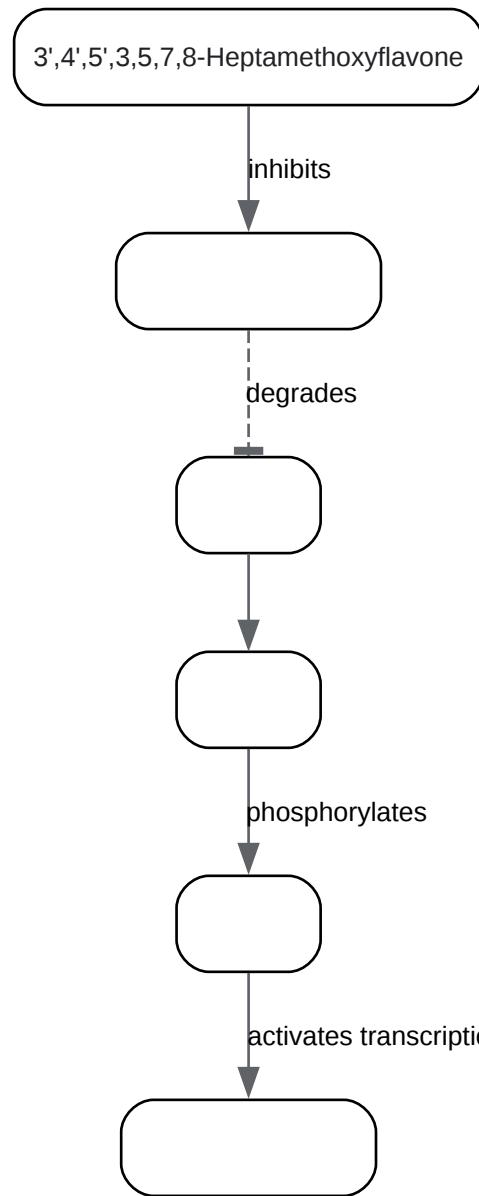
## Signaling Pathways

The biological effects of 3',4',5',3,5,7,8-heptamethoxyflavone are mediated through its interaction with several key intracellular signaling pathways.

### cAMP/ERK/CREB Signaling Pathway

This flavone induces the expression of Brain-Derived Neurotrophic Factor (BDNF) by activating the cAMP/ERK/CREB signaling pathway.[\[7\]](#) This pathway is crucial for neuronal survival, differentiation, and synaptic plasticity.

## cAMP/ERK/CREB Pathway for BDNF Induction

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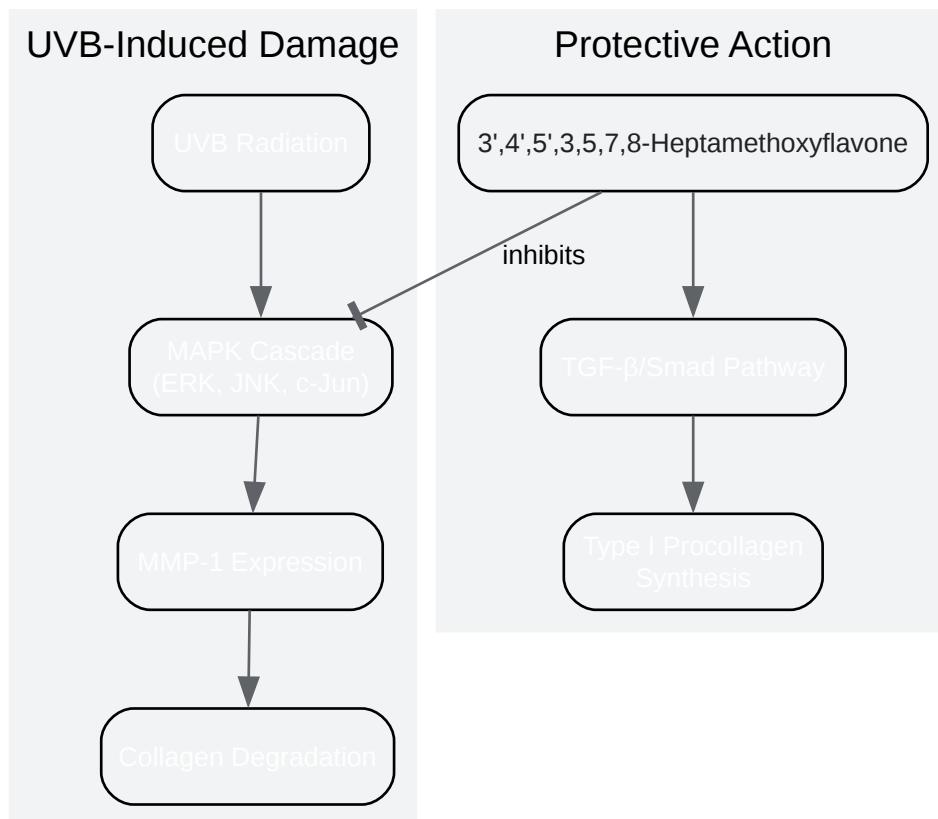
## cAMP/ERK/CREB Pathway for BDNF Induction

## MAPK and TGF- $\beta$ /Smad Signaling in Skin Photoaging

In human dermal fibroblasts, 3',4',5',3,5,7,8-heptamethoxyflavone mitigates the effects of UVB radiation by inhibiting the phosphorylation of key components of the mitogen-activated protein kinase (MAPK) cascade, such as ERK, JNK, and c-Jun.<sup>[4]</sup> This, in turn, suppresses the expression of matrix metalloproteinase-1 (MMP-1), an enzyme responsible for collagen

degradation. Concurrently, it appears to modulate the TGF- $\beta$ /Smad pathway to promote the synthesis of type I procollagen.<sup>[4]</sup>

### MAPK and TGF- $\beta$ /Smad Pathways in Photoaging



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### MAPK and TGF- $\beta$ /Smad Pathways in Photoaging

## Experimental Protocols

The following section outlines the general methodologies for key experiments cited in the literature. For detailed, step-by-step protocols, it is recommended to consult the primary research articles.

### Cell Viability Assay

- Objective: To determine the cytotoxic effect of 3',4',5',3,5,7,8-heptamethoxyflavone on cell lines.

- Methodology:
  - Cells (e.g., human dermal fibroblasts, cancer cell lines) are seeded in 96-well plates and allowed to adhere overnight.
  - The cells are then treated with various concentrations of the compound dissolved in a suitable solvent (e.g., DMSO) for a specified period (e.g., 24-72 hours).
  - A viability reagent, such as MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) or PrestoBlue™, is added to each well.
  - After incubation, the absorbance or fluorescence is measured using a microplate reader.
  - Cell viability is calculated as a percentage relative to the untreated control cells.

## Collagenase Activity Assay

- Objective: To measure the inhibitory effect of the compound on collagenase (MMP-1) activity.
- Methodology:
  - A fluorescently labeled collagen substrate is used.
  - Recombinant human collagenase is incubated with the substrate in the presence and absence of various concentrations of 3',4',5',3,5,7,8-heptamethoxyflavone.
  - The reaction is allowed to proceed at 37°C for a set time.
  - The cleavage of the substrate by collagenase results in an increase in fluorescence, which is measured using a fluorometer.
  - The percentage of inhibition is calculated by comparing the fluorescence in the presence of the inhibitor to the control.

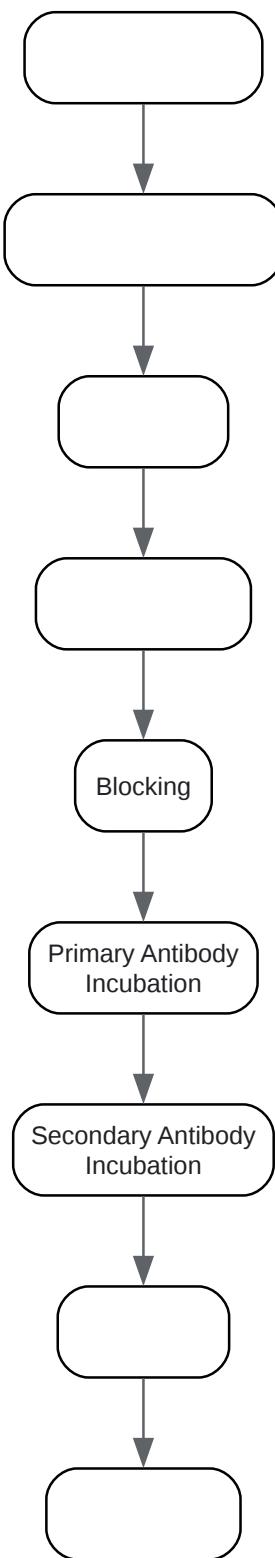
## Measurement of Type I Procollagen Synthesis

- Objective: To quantify the amount of newly synthesized type I procollagen in cell culture.
- Methodology:

- Human dermal fibroblasts are cultured and treated with the compound, often after being exposed to an inducer of collagen damage like UVB radiation.
- The cell culture supernatant is collected after the treatment period.
- The concentration of type I procollagen in the supernatant is determined using a specific enzyme-linked immunosorbent assay (ELISA) kit.
- The results are typically normalized to the total protein content of the cell lysates.

## Western Blot Analysis

- Objective: To detect and quantify the expression levels of specific proteins in signaling pathways.
- Methodology:
  - Cells are treated with the compound and then lysed to extract total proteins.
  - Protein concentration is determined using a method such as the Bradford or BCA assay.
  - Equal amounts of protein from each sample are separated by size using SDS-polyacrylamide gel electrophoresis (SDS-PAGE).
  - The separated proteins are transferred to a membrane (e.g., PVDF or nitrocellulose).
  - The membrane is blocked to prevent non-specific antibody binding and then incubated with primary antibodies specific to the target proteins (e.g., phospho-ERK, total ERK, MMP-1, β-actin).
  - After washing, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
  - The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system and imaged.
  - Band intensities are quantified using densitometry software and normalized to a loading control like β-actin.

**General Western Blot Workflow**[Click to download full resolution via product page](#)**General Western Blot Workflow**

## Conclusion

3',4',5',3,5,7,8-Heptamethoxyflavone is a multifaceted natural compound with significant therapeutic potential. Its well-defined chemical properties and diverse biological activities, particularly its neuroprotective, anti-cancer, and anti-photoaging effects, make it a compelling subject for further research and development. The information and experimental frameworks provided in this guide offer a solid foundation for scientists and researchers to explore the full potential of this promising flavonoid.

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